

Best practices for long-term storage of SJ6986

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Compound of Interest

Compound Name: SJ6986

Cat. No.: B8191667

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Technical Support Center: SJ6986

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **SJ6986**. It includes troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **SJ6986** and what is its mechanism of action?

A1: **SJ6986** is a potent, selective, and orally bioavailable GSPT1/2 molecular glue degrader.[1][2][3][4][5][6][7] It functions by inducing proximity between the E3 ubiquitin ligase Cereblon (CRBN) and the target proteins GSPT1 and GSPT2.[5][8] This leads to the ubiquitination and subsequent proteasomal degradation of GSPT1/2.[5]

Q2: How should I store **SJ6986** upon receipt?

A2: Proper storage is critical to maintain the integrity and activity of **SJ6986**. Recommendations for long-term storage of the compound in both solid form and in solution are summarized below.

Data Presentation: Recommended Storage Conditions for **SJ6986**

Form	Storage Temperature	Recommended Duration	Key Recommendations
Solid	-20°C	Up to 3 years	Store in a tightly sealed, light-protected container. Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.
4°C	Up to 2 years	For shorter-term storage, ensure the container is tightly sealed and protected from light.	
Stock Solution	-80°C	Up to 6 months	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Use freshly opened, anhydrous DMSO for reconstitution.[1]
-20°C	Up to 1 month	Suitable for short-term storage of aliquots. Avoid repeated freeze-thaw cycles.[1]	

Q3: How do I prepare a stock solution of **SJ6986**?

A3: **SJ6986** is soluble in DMSO.[1][2][3] To prepare a stock solution, it is recommended to use freshly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.[1][8] After reconstitution, it is best practice to aliquot the solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.[9]

Data Presentation: Stock Solution Preparation Table

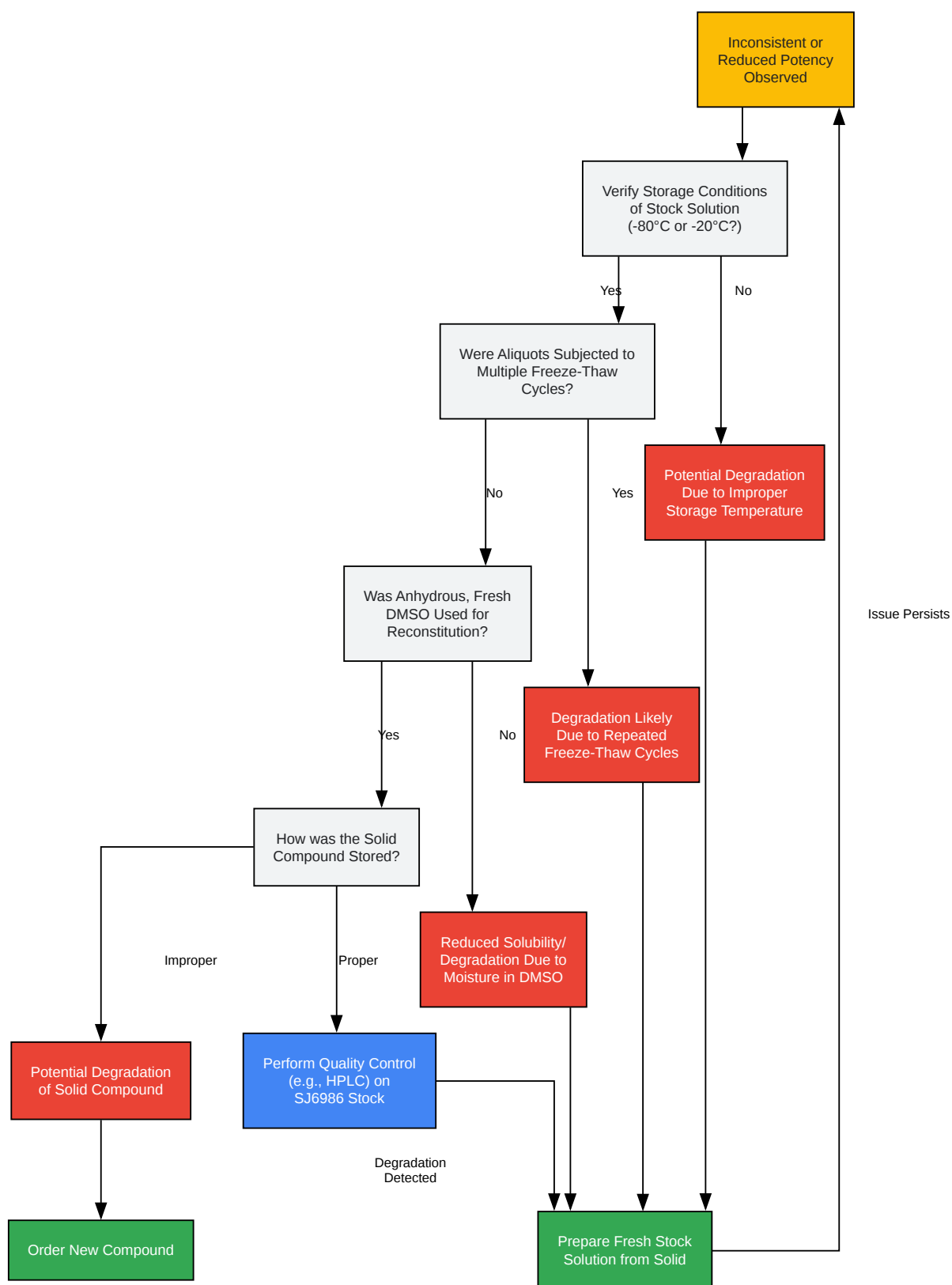
Desired Concentration	Volume of DMSO to add to 1 mg of SJ6986	Volume of DMSO to add to 5 mg of SJ6986
1 mM	2.0105 mL	10.0523 mL
5 mM	0.4021 mL	2.0105 mL
10 mM	0.2010 mL	1.0052 mL
(Based on a molecular weight of 497.40 g/mol) [1]		

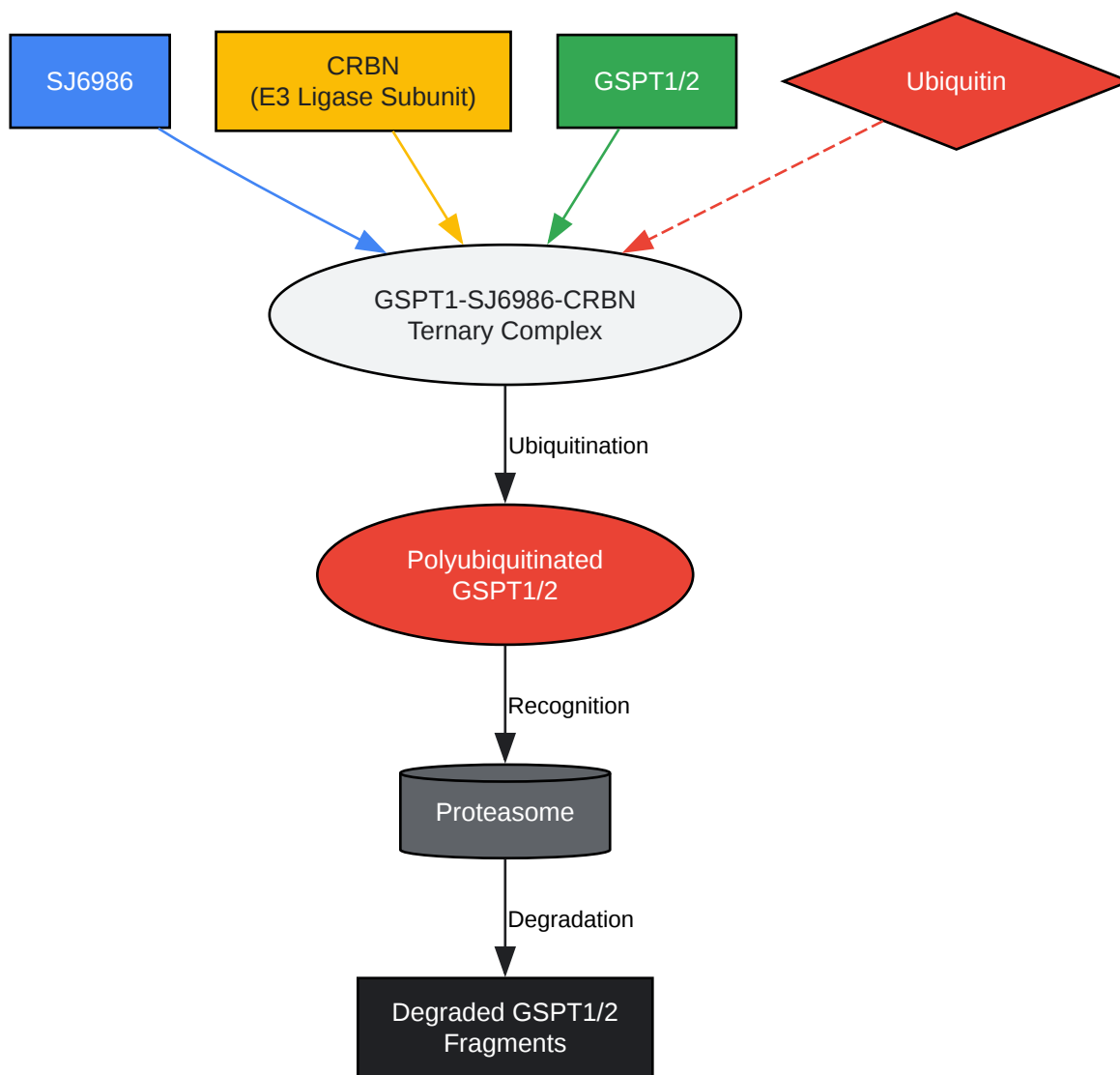
Troubleshooting Guide

Q4: My experimental results are inconsistent or show reduced potency of **SJ6986**. What could be the cause?

A4: Inconsistent results or reduced potency can stem from improper storage or handling of **SJ6986**. Refer to the troubleshooting workflow below to diagnose the potential issue.

Mandatory Visualization: Troubleshooting Workflow for **SJ6986**





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Email: info@benchchem.com

